

# acoziborole cost-effectiveness analysis HAT treatment

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Acoziborole

CAS No.: 1266084-51-8

Cat. No.: S517100

[Get Quote](#)

## Status of Acoziborole Cost-Effectiveness Analysis

A comprehensive cost-effectiveness analysis for **acoziborole** is not yet available because the intervention is still under investigation in a large-scale study that will generate the required cost and outcome data [1].

Aspect	Status and Context
Formal Cost-Effectiveness Analysis	Not yet published or completed.
Reason for Unavailability	Acoziborole is not yet standard of care; economic data is being gathered as part of an ongoing clinical trial.
Ongoing Research	<b>STROGHAT study</b> includes a <b>costing analysis</b> to evaluate the feasibility and resource implications of the new strategy [1].

## gHAT Elimination Cost-Effectiveness Context

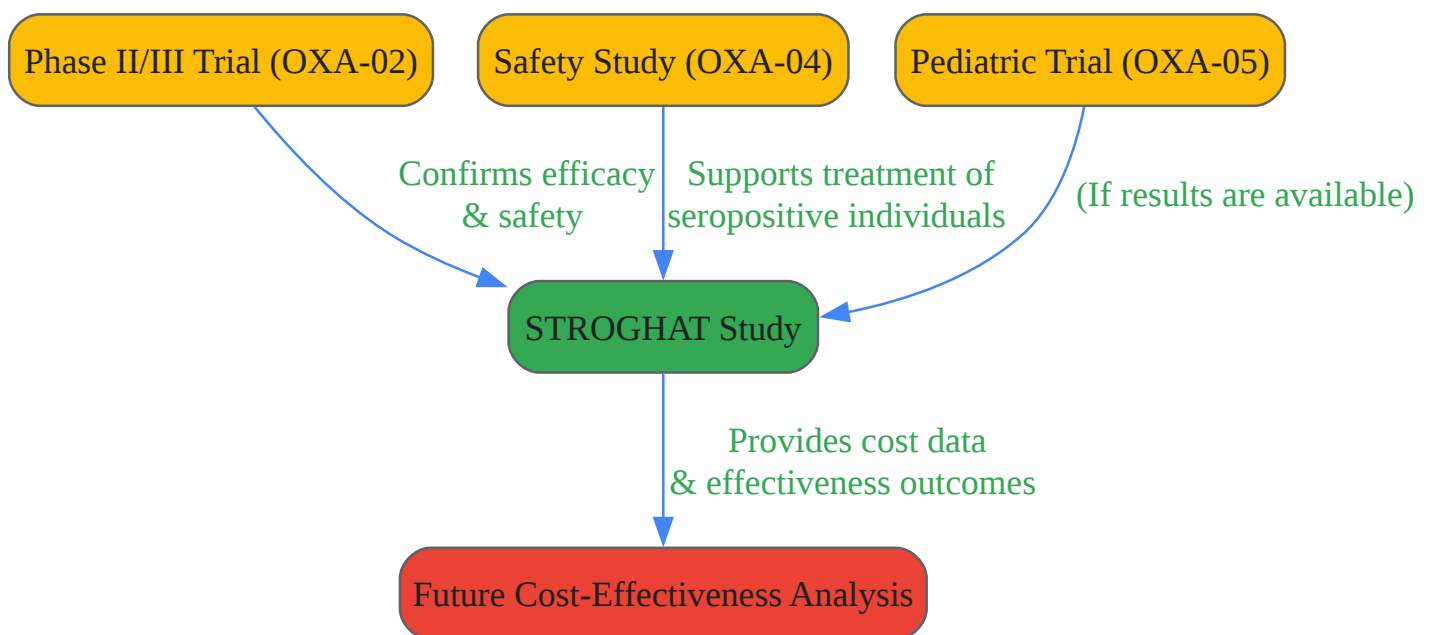
While data on **acoziborole** is pending, existing research on gHAT elimination provides a framework for the factors that will determine its cost-effectiveness [2].

### Key Cost Drivers and Effective Strategies [2]:

- **In high-risk settings**, the costs of strategies are primarily driven by **active screening** and, if used, **vector control**.
- A scale-back approach, where intensive activities cease after no cases are reported for three consecutive years, can make strategies that include vector control **cost-saving** while ensuring elimination.
- **In low-risk settings**, costs are primarily driven by **passive screening**, and strategies using active screening are still highly effective at achieving elimination.

## The Road to Evidence Generation

The diagram below outlines the pathway for generating evidence on **acoziborole**, from clinical trials to the economic data you are looking for.



[Click to download full resolution via product page](#)

This visual shows that robust evidence on **acoziborole's efficacy and safety** from earlier trials has enabled the STROGHAT study, which is a critical step in generating the specific cost and strategic effectiveness data needed for a formal economic evaluation [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. The STROGHAT study protocol - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
2. Cost-effectiveness of sleeping sickness elimination ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [acoziborole cost-effectiveness analysis HAT treatment].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b517100#acoziborole-cost-effectiveness-analysis-hat-treatment>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)